

Application Note: Analysis of Demeton-S-d10 in Food Matrices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Demeton-S-d10*

Cat. No.: *B15553653*

[Get Quote](#)

Introduction

Demeton-S is a systemic organophosphate insecticide and acaricide. Due to its potential toxicity, regulatory bodies worldwide have established maximum residue limits (MRLs) for Demeton-S and its metabolites in various food commodities. Accurate and sensitive analytical methods are crucial for monitoring these residues to ensure food safety. This application note describes a robust and reliable method for the determination of Demeton-S in diverse food matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a deuterated internal standard, **Demeton-S-d10**, is incorporated to ensure high accuracy and precision by correcting for matrix effects and variations in sample preparation and instrument response.

Principle

This method involves the extraction of Demeton-S and the internal standard **Demeton-S-d10** from a homogenized food sample using an acetone-based extraction. The extract is then subjected to a clean-up procedure to remove interfering matrix components. Quantification is achieved by LC-MS/MS operating in Multiple Reaction Monitoring (MRM) mode.

Experimental Protocols

1. Sample Preparation (QuEChERS-based Method)

A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is employed for the extraction and clean-up of the analytes from the food matrix.^[1]

Materials:

- Homogenized food sample (e.g., fruits, vegetables, grains)
- **Demeton-S-d10** internal standard solution
- Acetone
- Acetonitrile
- n-Hexane
- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent
- Graphitized Carbon Black (GCB)
- C18 sorbent
- Centrifuge tubes (50 mL and 2 mL)
- Centrifuge
- Vortex mixer
- Syringe filters (0.22 μm)

Procedure:

- Weigh 10 g of the homogenized food sample into a 50 mL centrifuge tube.
- Spike the sample with an appropriate amount of **Demeton-S-d10** internal standard solution.

- Add 10 mL of acetone and vortex vigorously for 1 minute.^[2]
- Add 4 g of anhydrous MgSO₄ and 1 g of NaCl.
- Immediately cap the tube and vortex for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer the upper acetone layer to a new 15 mL tube containing 150 mg of PSA, 50 mg of GCB, and 150 mg of C18 for dispersive solid-phase extraction (d-SPE) clean-up. The choice of d-SPE sorbents may be optimized depending on the specific food matrix.
- Vortex for 30 seconds and then centrifuge at 4000 rpm for 5 minutes.
- Take an aliquot of the supernatant, filter it through a 0.22 µm syringe filter, and transfer it to an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Analysis

Instrumentation:

- Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS)

LC Conditions:

- Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to ensure separation of the analyte from matrix interferences.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40 °C

MS/MS Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Monitoring Mode: Multiple Reaction Monitoring (MRM)
- Source Temperature: 150 °C
- Desolvation Temperature: 400 °C
- Gas Flows: Optimized for the specific instrument.

Data Presentation

Table 1: MRM Transitions for Demeton-S and **Demeton-S-d10**

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Demeton-S	259.1	89.0	20
Demeton-S	259.1	61.0	35
Demeton-S-d10	269.1	99.0	20

Note: The MRM transitions for Demeton-S are based on existing literature.[\[3\]](#) The transitions for **Demeton-S-d10** are predicted based on the fragmentation pattern of Demeton-S, assuming a deuterium labeling on the ethyl groups.

Table 2: Method Performance Data (Illustrative)

Food Matrix	Fortification Level (µg/kg)	Recovery (%)	RSD (%)	LOQ (µg/kg)
Apple	10	95.2	4.8	1
Spinach	10	88.9	6.2	1
Rice	10	91.5	5.5	1
Orange	50	93.7	4.1	5

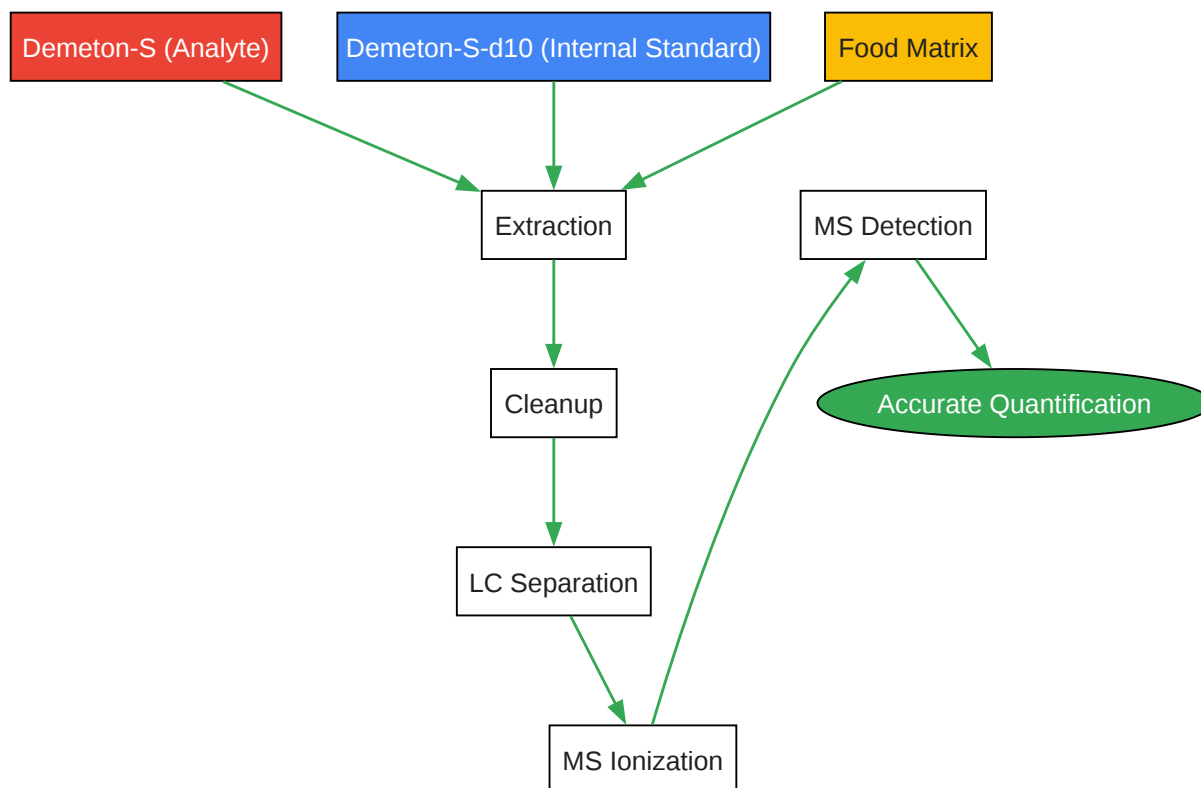
Note: This data is illustrative and should be validated for each specific matrix and laboratory. The LOQ is estimated based on typical instrument performance for similar analyses. A study on related compounds in agricultural products reported recoveries between 73.8% and 102.5% at a fortification level of 0.05 µg/g (50 µg/kg).[4][5]

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the analysis of **Demeton-S-d10** in food matrices.



[Click to download full resolution via product page](#)

Caption: Role of the internal standard in achieving accurate quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. eurl-pesticides.eu [eurl-pesticides.eu]

- 2. mhlw.go.jp [mhlw.go.jp]
- 3. agilent.com [agilent.com]
- 4. [Analysis of demeton-S-methyl, oxydemeton-methyl and demeton-S-methylsulfone in agricultural products by LC-MS] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. discovery.researcher.life [discovery.researcher.life]
- To cite this document: BenchChem. [Application Note: Analysis of Demeton-S-d10 in Food Matrices]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15553653#demeton-s-d10-for-food-matrix-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com